Technical Support Center: Poly(hexamethylene sebacamide) Synthesis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Sebacamide*
CAS No.:	*1740-54-1*
Cat. No.:	*B1681608*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in controlling the molecular weight of poly(hexamethylene **sebacamide**), also known as Nylon 6,10.

Troubleshooting Guides

Issue: Lower Than Expected Molecular Weight

Achieving the target molecular weight is crucial for the desired material properties. A lower than expected molecular weight is a common issue in polycondensation reactions.

Systematic Troubleshooting Workflow:

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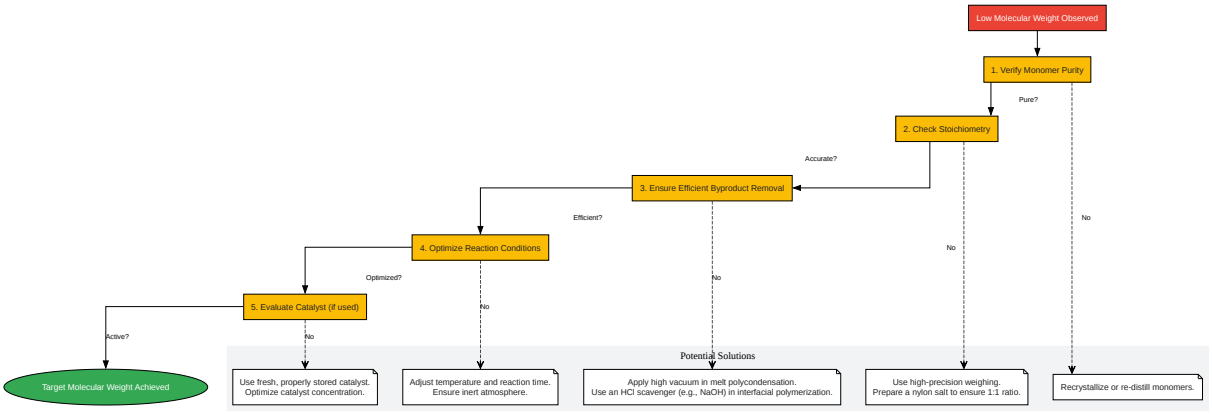

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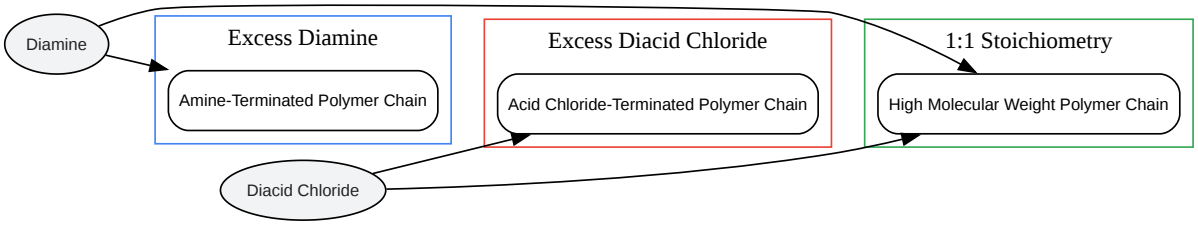

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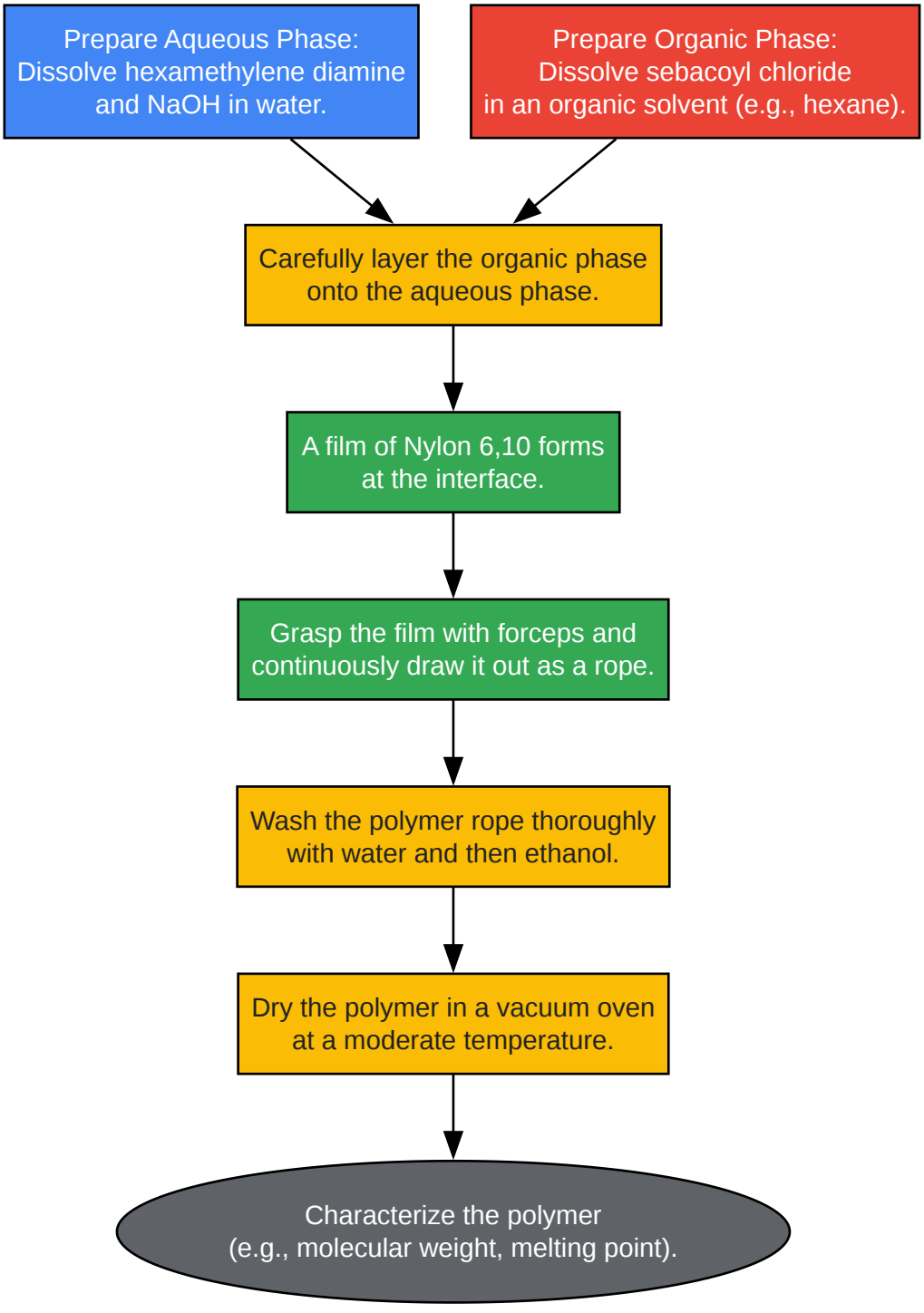

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Contact our Ph.D. Support Team for a compatibility check

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